

Application Note: Quantification of Sisapronil in Biological Matrices

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Compound of Interest

Compound Name: *Sisapronil*

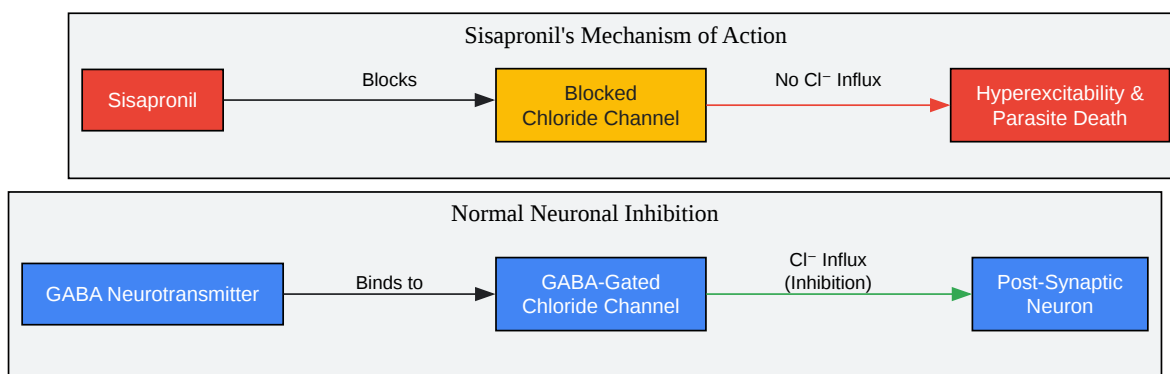
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Introduction

Sisapronil is a long-acting ectoparasiticide belonging to the phenylpyrazole class, utilized for the control of ticks and other parasites in cattle.[1] Its mechanism of action involves binding to and blocking ligand-gated chloride channels, particularly those regulated by the neurotransmitter gamma-aminobutyric acid (GABA).[1] This action disrupts the normal nerve function of invertebrates, leading to hyperexcitability of the central nervous system and eventual death of the parasite.[1] Due to its prolonged persistence in the host, particularly in fatty tissues, robust and validated analytical methods are crucial for monitoring residue levels in edible tissues to ensure food safety and for conducting pharmacokinetic studies in drug development.[1]

This application note provides a detailed protocol for the quantification of **Sisapronil** in bovine edible tissues using a validated Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method.[1]



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Caption: Mechanism of action of **Sisapronil** on invertebrate nerve cells.

Analytical Methodology: LC-MS/MS

The validated method for the determination of the parent **Sisapronil** residue in bovine edible tissues is based on high-performance liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS).[1] This approach offers high sensitivity and selectivity, allowing for accurate quantification at low concentrations.

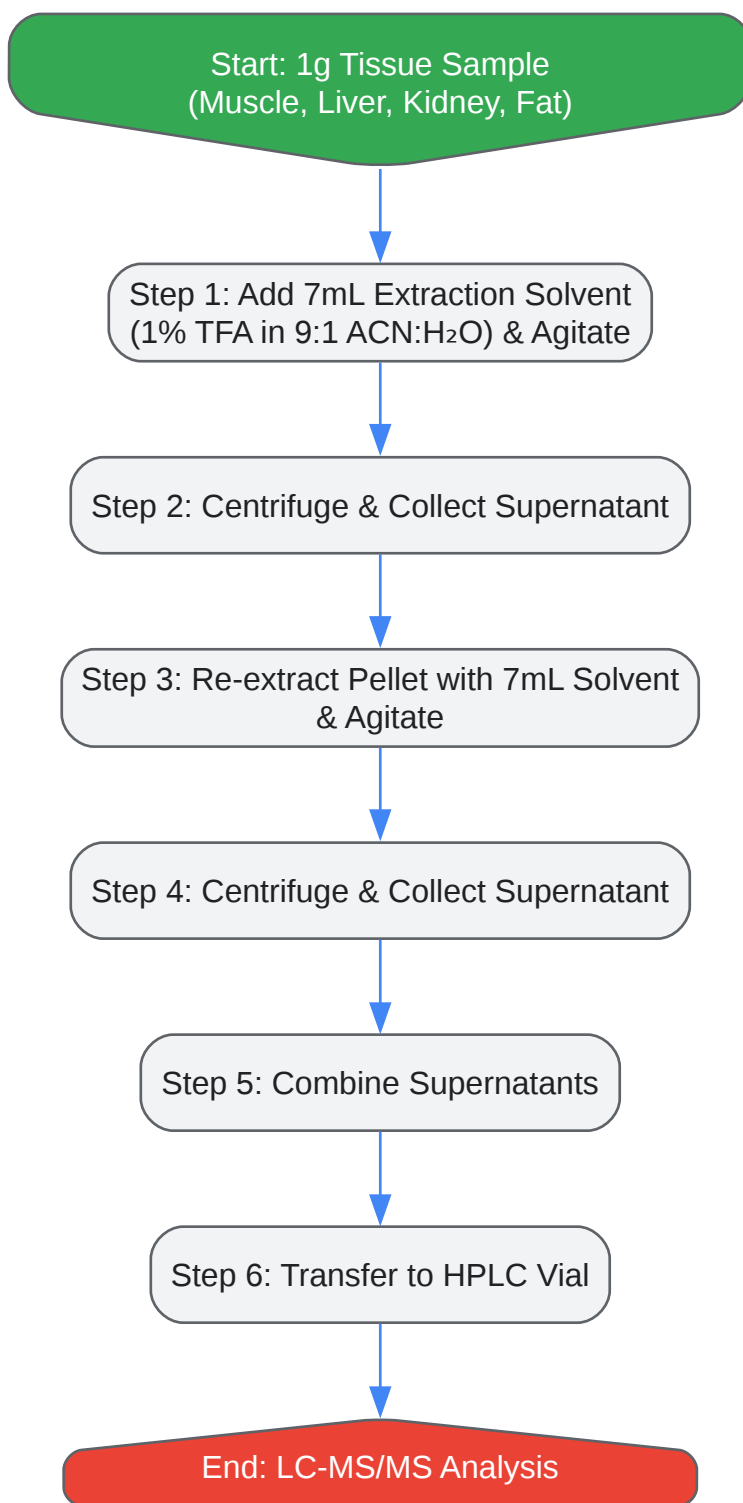
Experimental Protocols

Protocol 1: Sample Preparation from Bovine Tissue (Muscle, Liver, Kidney, Fat)

This protocol details the extraction of **Sisapronil** from various bovine tissues.[1]

- Sample Homogenization: Weigh 1 g of the tissue sample into a suitable centrifuge tube.
- First Extraction:
 - Add 7 mL of the extraction solvent (1% trifluoroacetic acid in a 9:1 mixture of acetonitrile and water).

- Agitate the sample vigorously.
- Centrifugation: Centrifuge the mixture to separate the supernatant from the tissue pellet.
- Second Extraction:
 - Decant the supernatant.
 - Add another 7 mL of the extraction solvent to the pellet.
 - Repeat the agitation and centrifugation steps.
- Sample Collection: Combine the supernatants from both extractions.
- Final Step: Transfer the combined supernatant directly into an HPLC vial for analysis. No further purification or clean-up step is performed.[\[1\]](#)
- Internal Standard: An internal standard, such as **Sisapronil** labeled at three positions ($^{13}\text{C}_2$ - ^{15}N), should be used for accurate quantification.[\[1\]](#)



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Caption: Workflow for **Sisapronil** extraction from bovine tissues.

Protocol 2: LC-MS/MS Analysis

This protocol outlines the instrumental conditions for the quantification of **Sisapronil**.^[1]

- Chromatographic System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UPLC) system.^[1]
- Stationary Phase: A C18 column (e.g., 5 μ m, 100Å, 2 x 50 mm) equipped with a C18 guard column (e.g., 2 x 4 mm).^[1]
- Mobile Phase:
 - Mobile Phase A: 0.027% formic acid in 2 mM ammonium acetate (v/v).^[1]
 - Mobile Phase B: Acetonitrile.^[1]
- Flow Rate: 0.5 mL/min.^[1]
- Injection Volume: 5 μ L.^[1]
- Gradient Elution:
 - Start at 45% Mobile Phase A.
 - From 0.6 to 2.4 minutes, ramp to 5% Mobile Phase A.
 - From 2.5 to 6.5 minutes, return to 45% Mobile Phase A.^[1]
- Detection: Tandem mass spectrometer (MS/MS) operating in a suitable ionization mode (e.g., electrospray ionization) and using multiple reaction monitoring (MRM) for parent and daughter ions of **Sisapronil** and its internal standard.
- Quantification: Generate standard curves using simple linear regression with a 1/x weighting to cover the analytical range.^[1]

Data Presentation: Method Performance

The following tables summarize the key parameters and validation data for the described LC-MS/MS method for **Sisapronil** quantification.

Table 1: LC-MS/MS Method Parameters

Parameter	Specification
Stationary Phase	5 µm C18, 100Å, 2 x 50 mm column with C18 guard column[1]
Mobile Phase A	0.027% formic acid in 2 mM ammonium acetate[1]
Mobile Phase B	Acetonitrile[1]
Flow Rate	0.5 mL/min[1]
Injection Volume	5 µL[1]
Gradient	45%A -> 5%A -> 45%A (over 6.5 min)[1]

| Internal Standard | ¹³C₂-¹⁵N labeled **Sisapronil**[1] |

Table 2: Method Validation Data for **Sisapronil** in Bovine Tissues

Parameter	Matrix	Value/Range
Limit of Quantification (LOQ)	All Edible Tissues	5 µg/kg[1]
Analytical Range	All Edible Tissues	5 to 1000 µg/kg[1]
Intra-day Mean Accuracy (% Recovery)	Bovine Muscle	84.9 - 105%[1]
	Liver	98.0 - 109%[1]
	Kidney	96.2 - 108%[1]
	Fat	97.0 - 110%[1]

| | Small Intestine | 104 - 107%[1] |

Analyte Stability

The stability of **Sisapronil** has been demonstrated under various conditions, ensuring the integrity of samples during storage and analysis.^[1]

- In Fortified Tissues: Stable at -10 °C for at least 80 days in fat/liver and at least 91 days in muscle/kidney.^[1]
- Incurred Tissue Samples: Stable for up to 3 freeze/thaw cycles and for at least 18 hours at ambient temperature.^[1]
- Final Sample Extracts: Stable at controlled room temperature for at least 3 days for all edible tissues.^[1]

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References

- 1. fao.org [fao.org]
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